

1-Boc-3-aminopyrrolidine CAS number and structure

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Compound of Interest

Compound Name: *1-Boc-3-amino-3-ethylpyrrolidine*

Cat. No.: *B1378911*

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An In-Depth Technical Guide to 1-Boc-3-aminopyrrolidine: A Cornerstone Chiral Building Block

Abstract

1-Boc-3-aminopyrrolidine is a bifunctional synthetic building block of paramount importance in modern medicinal chemistry and drug development. Its pyrrolidine core is a prevalent scaffold in numerous biologically active compounds, and the presence of a primary amine and a readily cleavable Boc-protecting group offers immense synthetic versatility. This guide provides an in-depth analysis of its structure, physicochemical properties, synthesis, and critical applications. Authored from the perspective of a Senior Application Scientist, this document elucidates the causal relationships behind its synthetic utility and handling protocols, offering field-proven insights for researchers and drug development professionals.

Introduction: The Strategic Value of the Pyrrolidine Scaffold

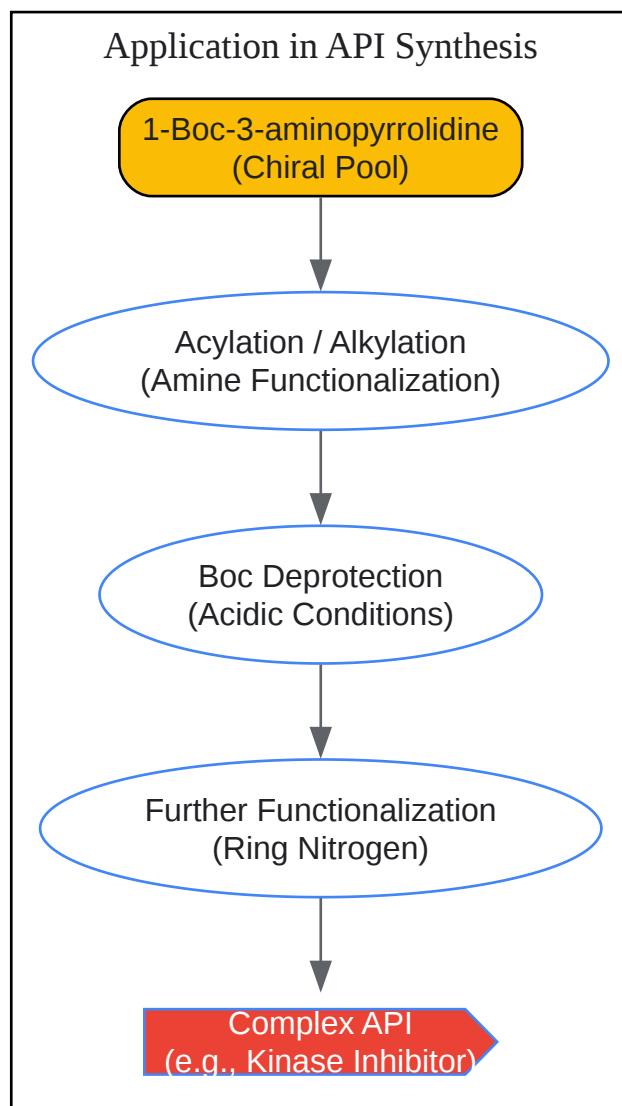
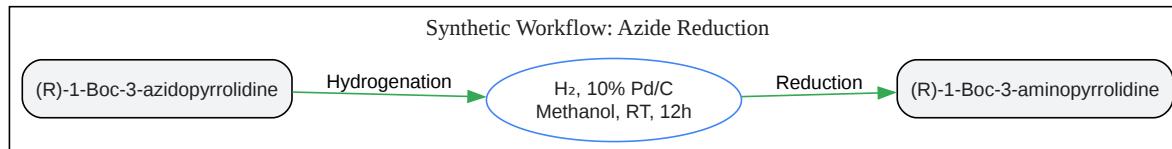
The five-membered saturated nitrogen heterocycle, pyrrolidine, is one of the most ubiquitous structural motifs in FDA-approved pharmaceuticals.^{[1][2]} Its non-planar, sp^3 -rich structure provides an excellent framework for exploring three-dimensional chemical space, a critical strategy for enhancing binding affinity, selectivity, and pharmacokinetic properties—a concept often termed "escaping flatland".^{[1][2]}

1-Boc-3-aminopyrrolidine, in particular, serves as a strategically vital intermediate. The tert-butoxycarbonyl (Boc) protecting group on the ring nitrogen renders the molecule stable to a wide array of reaction conditions while allowing for facile deprotection under mild acidic treatment. The primary amine at the 3-position provides a versatile handle for introducing further molecular complexity through acylation, alkylation, or reductive amination.[3] Crucially, the C3 carbon is a stereocenter, meaning the molecule exists as (R) and (S) enantiomers, whose distinct biological activities necessitate stereocontrolled synthesis.[2][3]

Physicochemical Properties and Identification

Accurate identification is the foundation of reproducible science. 1-Boc-3-aminopyrrolidine is commercially available as a racemic mixture and as individual enantiomers. It is essential to use the correct CAS number for sourcing and documentation.

The molecule's structure consists of a pyrrolidine ring where the nitrogen is protected by a tert-butoxycarbonyl group, and a primary amino group is attached to the carbon at the 3-position.



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References

- 1. Application of Bicyclic Pyrrolidine in Drug Development [bldpharm.com]
- 2. Pyrrolidine in Drug Discovery: A Versatile Scaffold for Novel Biologically Active Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. nbinfo.com [nbinfo.com]
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